

Essential Safety and Logistical Information for Handling 3-Bromomethylpyridine Hydrobromide

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Compound of Interest

Compound Name: 3-Bromomethylpyridine
hydrobromide

Cat. No.: B1337984

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides immediate, essential guidance on the personal protective equipment (PPE), operational procedures, and disposal of **3-Bromomethylpyridine hydrobromide**, ensuring laboratory safety and regulatory compliance.

Physicochemical and Hazard Data

A summary of the key quantitative data for **3-Bromomethylpyridine hydrobromide** is presented below for quick reference.

Property	Value	Citations
Molecular Formula	C ₆ H ₇ Br ₂ N	[1]
Molecular Weight	252.93 g/mol	[1]
Melting Point	150 - 155 °C (302 - 311 °F)	[2][3]
Appearance	Solid	[2]
Hazard Class	8 (Corrosive), 6.1 (Toxic)	[2][4]
Packing Group	II	[2][4]
UN Number	UN2923 / UN3261	[2][5]

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromomethylpyridine hydrobromide is classified as a hazardous substance, necessitating stringent safety measures. It is considered corrosive and can cause severe skin burns and eye damage.^{[2][6]} It is also harmful if swallowed, inhaled, or in contact with skin.^{[2][6]}

PPE Category	Recommended Equipment	Rationale	Citations
Eye and Face	Chemical safety goggles meeting OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield should be worn where splashing is a risk.	To protect against splashes and dust that can cause serious eye damage. ^{[2][7]}	
Skin and Body	Wear appropriate protective gloves (e.g., nitrile or neoprene) and clothing to prevent skin exposure. A flame-resistant lab coat, fully buttoned, is recommended.	To prevent skin contact, which can cause burns and irritation. ^{[2][7]}	
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	To protect against inhalation of harmful dust and vapors. ^[2]	

Operational Plan for Safe Handling

All handling of **3-Bromomethylpyridine hydrobromide** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[2] An emergency eyewash station and safety shower must be readily accessible in the immediate work area.^{[2][7]}

Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the work area within the chemical fume hood by covering the surface with an absorbent, disposable material.
- **Weighing and Transfer:** Carefully weigh the required amount of **3-Bromomethylpyridine hydrobromide**. Avoid creating dust.^[2] Use appropriate tools (e.g., a spatula) for transfer.
- **In-Use:** If dissolving the compound, add it slowly to the solvent. Be aware of any potential exothermic reactions.
- **Post-Handling Decontamination:** After use, decontaminate all surfaces and equipment that may have come into contact with the chemical.^[7]
- **PPE Removal:** Carefully remove and dispose of contaminated gloves and other disposable PPE in the designated hazardous waste stream.^[7] Wash hands thoroughly with soap and water after handling.^[1]

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Procedure	Citations
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required. [2]	
Skin Contact	Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Seek medical attention if irritation persists. [1] [8]	
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention. [7] [8]	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a physician or poison control center immediately. [1] [2] [8]	

Disposal Plan

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste and consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[\[2\]](#)

Step-by-Step Disposal Procedure:

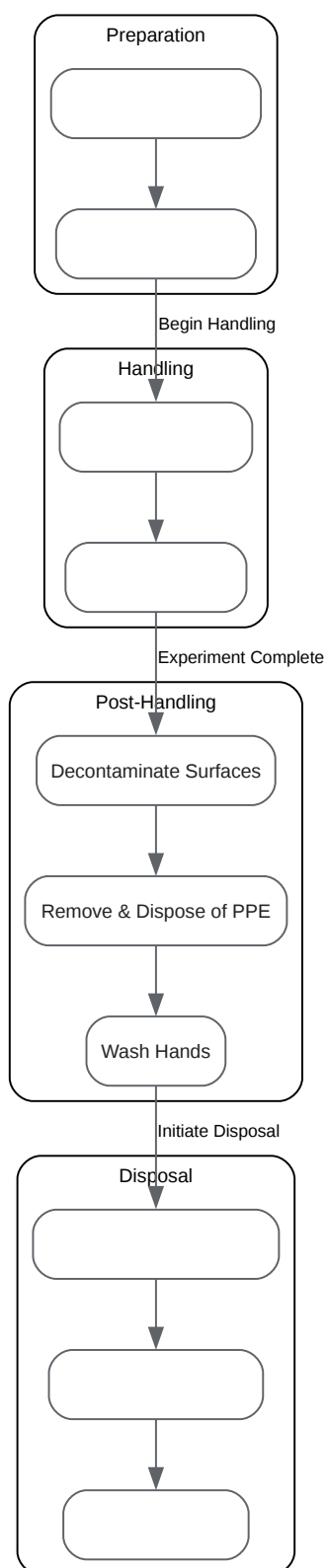
- **Waste Segregation:** Collect all waste containing **3-Bromomethylpyridine hydrobromide**, including contaminated PPE and absorbent materials, in a designated and clearly labeled hazardous waste container.
- **Container Management:** Keep the waste container tightly closed and store it in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

[2][9]

- Licensed Disposal: Arrange for the disposal of the hazardous waste through a licensed waste disposal company.[5] Do not empty into drains or release into the environment.[2]
- Contaminated Packaging: Contaminated containers should be triple rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to make them unusable before disposal in a sanitary landfill.[10]

Workflow Visualization

The following diagram illustrates the key stages of the safe handling and disposal workflow for **3-Bromomethylpyridine hydrobromide**.



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 3-Bromomethylpyridine Hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1337984#personal-protective-equipment-for-handling-3-bromomethylpyridine-hydrobromide]

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